

# 1-Chloro-4-(2-isothiocyanatoethyl)benzene CAS number

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## Compound of Interest

Compound Name:	1-Chloro-4-(2-isothiocyanatoethyl)benzene
CAS No.:	17608-10-5
Cat. No.:	B096312

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An In-Depth Technical Guide to 1-Chloro-4-isothiocyanatobenzene

A Note on the Subject Compound: This technical guide focuses on 1-Chloro-4-isothiocyanatobenzene (CAS: 2131-55-7). The initially requested compound, **1-Chloro-4-(2-isothiocyanatoethyl)benzene**, is not readily found in public chemical databases and literature. Therefore, this guide details the properties, synthesis, and applications of its core structural analog, 1-Chloro-4-isothiocyanatobenzene, a compound of significant interest in synthetic and pharmaceutical chemistry. The information presented here serves as a valuable resource for researchers and professionals working with related chemical entities.

## Introduction and Core Concepts

1-Chloro-4-isothiocyanatobenzene, also known as p-chlorophenyl isothiocyanate, is an aromatic organic compound featuring a benzene ring substituted with a chlorine atom and an isothiocyanate group at the para position.<sup>[1][2]</sup> This bifunctional molecule is a versatile building block in organic synthesis, primarily utilized as an intermediate in the production of more complex molecules, including those with potential biological activity.<sup>[1]</sup> Its utility stems from the

reactivity of the isothiocyanate (-N=C=S) group, which readily participates in addition reactions with nucleophiles, and the presence of the chloro-substituted phenyl ring that can be further functionalized.

## Physicochemical and Spectroscopic Properties

1-Chloro-4-isothiocyanatobenzene is a white to light yellow crystalline solid at room temperature.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below.

Property	Value	Source
CAS Number	2131-55-7	[1][2][3][4][5]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> ClNS	[1][5]
Molecular Weight	169.63 g/mol	[1][5]
Melting Point	42-44 °C	[1][4]
Boiling Point	250.2 ± 13.0 °C at 760 mmHg	[1]
Density	1.2 ± 0.1 g/cm <sup>3</sup>	[1]
Flash Point	105.1 ± 19.8 °C	[1]
Appearance	White to light yellow crystalline solid	[1]

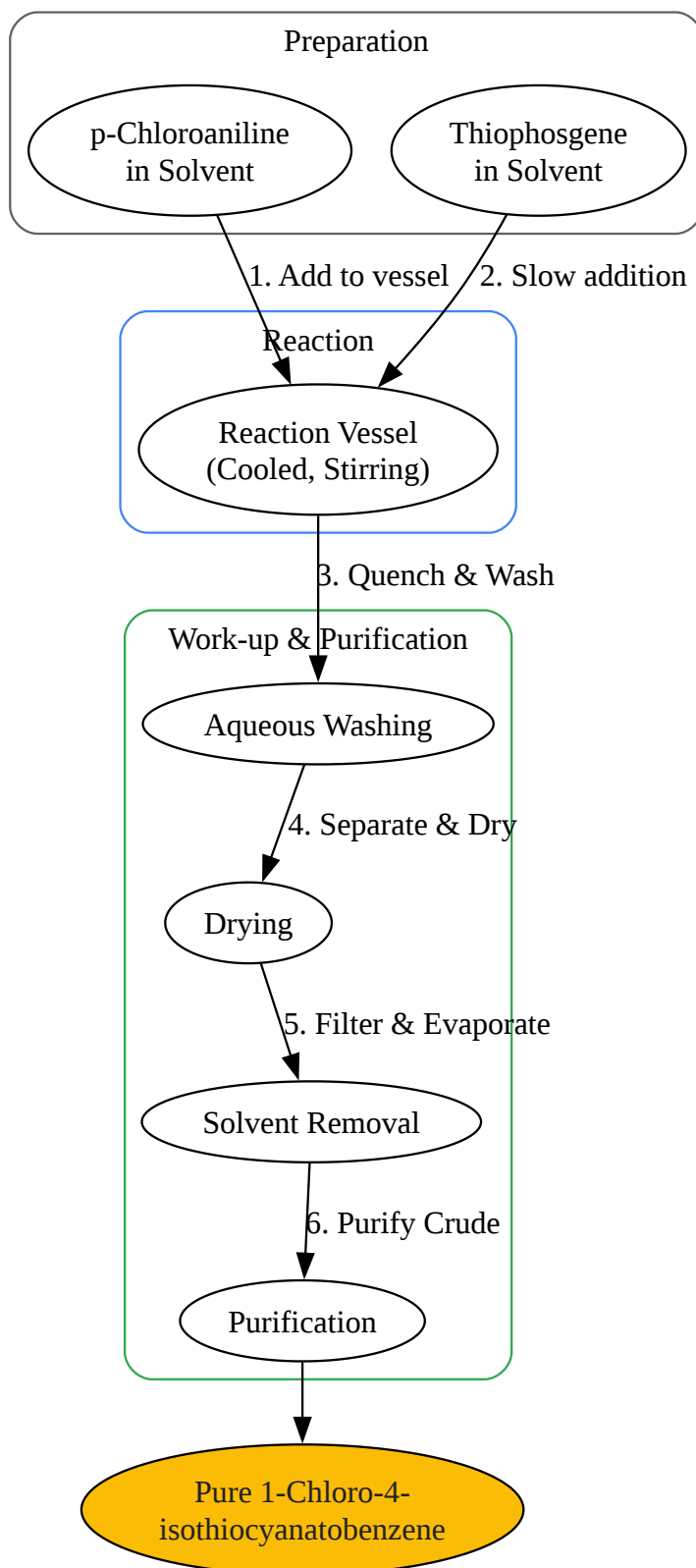
Spectroscopic data is crucial for the identification and characterization of 1-Chloro-4-isothiocyanatobenzene. Key spectroscopic information can be found in various databases, providing details on its <sup>1</sup>H NMR, Mass Spectrometry, and IR spectra.

## Synthesis and Reaction Mechanisms

The primary synthetic route to 1-Chloro-4-isothiocyanatobenzene involves the reaction of p-chloroaniline with thiophosgene. This reaction is typically carried out in the presence of a catalyst. The process results in the formation of the isothiocyanate group from the primary amine of the starting material.

A general laboratory-scale synthesis protocol is as follows:

- **Dissolution:** Dissolve p-chloroaniline in a suitable organic solvent, such as dichloromethane or chloroform, in a reaction vessel equipped with a stirrer and a dropping funnel.
- **Cooling:** Cool the solution in an ice bath to maintain a low temperature during the reaction.
- **Addition of Thiophosgene:** Slowly add a solution of thiophosgene in the same solvent to the cooled p-chloroaniline solution with vigorous stirring. The reaction is exothermic and maintaining a low temperature is crucial to control the reaction rate and minimize side products.
- **Reaction Monitoring:** Monitor the progress of the reaction using a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), until the starting material is consumed.
- **Work-up:** Upon completion, wash the reaction mixture with water and then with a mild aqueous base (e.g., sodium bicarbonate solution) to neutralize any excess acid.
- **Drying and Solvent Removal:** Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate), filter, and remove the solvent under reduced pressure.
- **Purification:** Purify the crude product by recrystallization or column chromatography to obtain pure 1-Chloro-4-isothiocyanatobenzene.



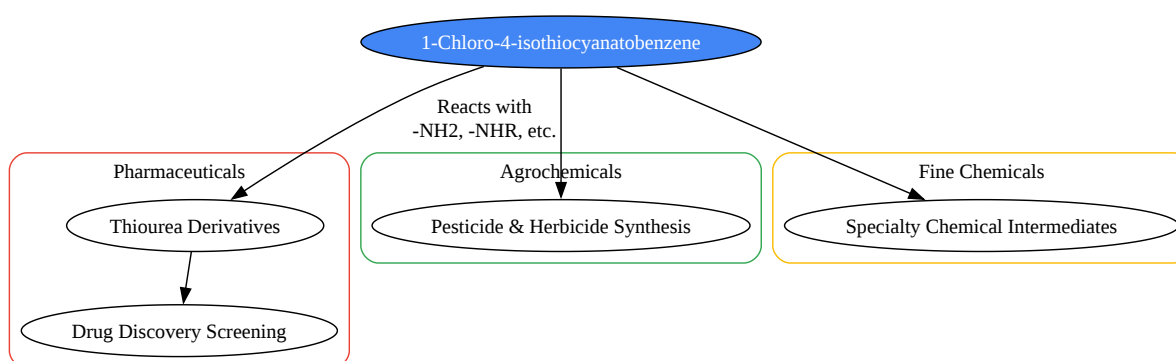
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Caption: General workflow for the synthesis of 1-Chloro-4-isothiocyanatobenzene.

## Applications in Research and Drug Development

1-Chloro-4-isothiocyanatobenzene is a valuable reagent in the synthesis of a variety of compounds, particularly in the pharmaceutical and agrochemical industries.[6] The high reactivity of the isothiocyanate group allows for its use in the creation of thiourea derivatives, which are known to exhibit a wide range of biological activities.

- **Pharmaceutical Synthesis:** It serves as a precursor in the development of novel therapeutic agents. The isothiocyanate moiety can be reacted with various amines, hydrazines, and other nucleophiles to generate a library of compounds for screening against different biological targets.
- **Agrochemical Development:** This compound is also utilized in the synthesis of new pesticides and herbicides.
- **Fine Chemical Production:** Due to its high purity, it is suitable for applications in the fine chemical industry where exacting standards are required for the creation of specialty chemicals.[1]



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Caption: Key application areas of 1-Chloro-4-isothiocyanatobenzene.

## Safety, Handling, and Storage

As with all isothiocyanates, 1-Chloro-4-isothiocyanatobenzene should be handled with care. It can be irritating to the skin and respiratory system.<sup>[1]</sup> Therefore, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

**Storage:** Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, acids, and bases. Keep the container tightly closed to prevent moisture ingress, which can lead to decomposition.

## Conclusion

1-Chloro-4-isothiocyanatobenzene is a key chemical intermediate with significant applications in organic synthesis, particularly for the development of new pharmaceuticals and agrochemicals. Its well-defined properties and reactivity make it a valuable tool for researchers and drug development professionals. Proper handling and storage are essential to ensure safety and maintain the integrity of the compound.

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